

Essential Safety and Disposal Guide for NH-bis(m-PEG4)

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Compound of Interest		
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This document provides critical operational and safety information for the proper handling and disposal of **NH-bis(m-PEG4)**, a common PEG-based linker used in the synthesis of Proteolysis Targeting Chimeras (PROTACs). Adherence to these procedures is essential for laboratory safety and environmental protection.

Immediate Safety and Handling Precautions

Based on data for structurally similar compounds, **NH-bis(m-PEG4)** should be handled with care. It is classified as harmful if swallowed and very toxic to aquatic life with long-lasting effects.[1]

- Personal Protective Equipment (PPE): Always wear appropriate PPE, including safety goggles with side shields, chemical-resistant gloves (e.g., nitrile), and a lab coat.
- Engineering Controls: Use only in a well-ventilated area, preferably within a chemical fume hood to avoid inhalation of any potential aerosols.[1]
- Handling: Avoid contact with skin and eyes. Do not eat, drink, or smoke when handling this compound. Wash hands thoroughly after handling.[1]
- Storage: Store in a tightly sealed container in a cool, well-ventilated area at -20°C. Keep away from direct sunlight and sources of ignition.



 Incompatible Materials: Avoid contact with strong acids/alkalis and strong oxidizing/reducing agents.[1]

Quantitative Data Summary

The following table summarizes the known quantitative data for NH-bis(m-PEG4).

Property	Value	Source
CAS Number	123852-08-4	
Molecular Formula	C18H39NO8	
Molecular Weight	397.51 g/mol	_
Purity	>96%	-
Appearance	Colorless Liquid	_
Solubility	Soluble in Water, DMSO, DCM, DMF	
Melting Point	Data not available	-
Boiling Point	Data not available	-
Density	Data not available	-
Storage Temperature	-20°C	-

Step-by-Step Disposal Procedure

NH-bis(m-PEG4) and any materials contaminated with it must be disposed of as hazardous chemical waste. Do not dispose of down the drain or in regular trash.

- Waste Identification and Segregation:
 - Clearly label a dedicated, chemically compatible, and leak-proof container as "Hazardous Waste: NH-bis(m-PEG4)".
 - Segregate this waste from other laboratory waste streams, particularly from incompatible materials such as strong acids, bases, and oxidizing agents.



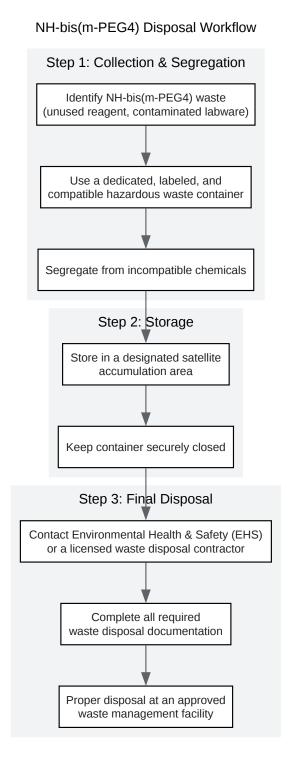




· Container Management:

- Keep the hazardous waste container securely closed at all times, except when adding waste.
- Store the waste container in a designated satellite accumulation area within the laboratory.
- Disposal of Contaminated Materials:
 - Solid Waste: Pipette tips, gloves, and other contaminated solid materials should be placed in the designated hazardous waste container.
 - Liquid Waste: Unused or waste solutions of NH-bis(m-PEG4) should be collected in the designated hazardous waste container.
 - Empty Containers: "Empty" containers of NH-bis(m-PEG4) must be triple-rinsed with a
 suitable solvent (e.g., methanol or ethanol). The rinsate must be collected and disposed of
 as hazardous waste. After triple-rinsing, the container can be disposed of as nonhazardous waste, with the label defaced.
- Arranging for Professional Disposal:
 - Contact your institution's Environmental Health and Safety (EHS) department or a licensed hazardous waste disposal contractor to arrange for pickup and disposal.
 - Ensure all required waste manifests and documentation are completed as per institutional and regulatory requirements.





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Caption: A workflow diagram for the proper disposal of NH-bis(m-PEG4).



Experimental Protocol: Synthesis of a PROTAC using NH-bis(m-PEG4) via Amide Coupling

This protocol describes a general procedure for the synthesis of a PROTAC molecule by coupling a carboxylic acid-containing ligand for a protein of interest (POI-COOH) with **NH-bis(m-PEG4)**, followed by coupling to an E3 ligase ligand.

Materials:

- NH-bis(m-PEG4)
- POI-COOH
- E3 ligase ligand with a suitable functional group for coupling (e.g., an activated ester)
- N,N'-Dicyclohexylcarbodiimide (DCC) or 1-Ethyl-3-(3-dimethylaminopropyl)carbodiimide (EDC)
- N-Hydroxysuccinimide (NHS)
- Anhydrous Dimethylformamide (DMF)
- Anhydrous Dichloromethane (DCM)
- Triethylamine (TEA) or Diisopropylethylamine (DIPEA)
- Standard laboratory glassware and purification equipment (e.g., column chromatography, HPLC)

Procedure:

- Activation of POI-COOH:
 - Dissolve POI-COOH (1.0 eq) and NHS (1.1 eq) in anhydrous DCM.
 - Cool the solution to 0°C in an ice bath.

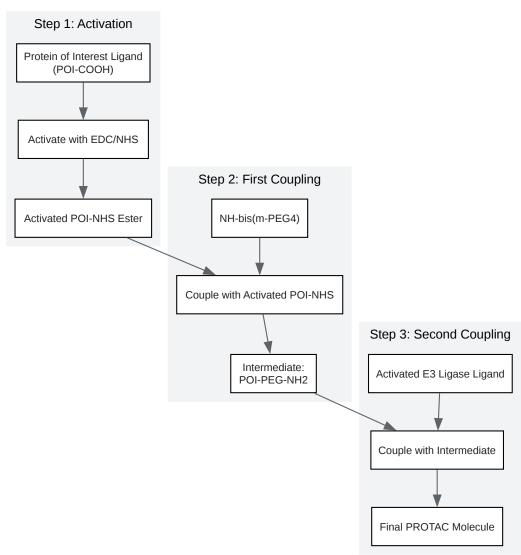






- Add EDC (1.1 eq) to the solution and stir for 4 hours at 0°C, then allow to warm to room temperature and stir overnight.
- Monitor the reaction by TLC or LC-MS to confirm the formation of the NHS ester.
- Coupling of Activated POI to NH-bis(m-PEG4):
 - Dissolve the activated POI-NHS ester (1.0 eq) and NH-bis(m-PEG4) (1.2 eq) in anhydrous DMF.
 - Add TEA or DIPEA (2.0 eq) to the reaction mixture.
 - Stir the reaction at room temperature for 12-24 hours.
 - Monitor the reaction progress by TLC or LC-MS.
 - Upon completion, purify the product (POI-PEG-NH2) by column chromatography or preparative HPLC.
- Coupling to E3 Ligase Ligand:
 - The purified POI-PEG-NH2 can then be coupled to a pre-activated E3 ligase ligand (e.g., an NHS ester derivative of the E3 ligase ligand) following a similar procedure as step 2.





PROTAC Synthesis Workflow using NH-bis(m-PEG4)

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Caption: A generalized workflow for the synthesis of a PROTAC molecule.



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